

Physical properties of 12-Methyltridecanal like boiling and melting point

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Compound of Interest

Compound Name: **12-Methyltridecanal**

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Technical Guide: Physical Properties of 12-Methyltridecanal

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known physical properties of **12-Methyltridecanal** (CAS No. 75853-49-5), a fatty aldehyde used in the flavor and fragrance industry. The document details key quantitative data, outlines relevant experimental methodologies for determining these properties, and presents a logical workflow for a standard analytical procedure.

Quantitative Physical Properties

The physical characteristics of **12-Methyltridecanal** are summarized in the table below. This compound typically appears as a colorless to pale yellow clear liquid.[1][2][3] It is noted for being insoluble in water but soluble in organic solvents like alcohol and heptane.[4]

Property	Value	Conditions
Boiling Point	141.00 - 143.00 °C	@ 4.00 mm Hg[1][2][3]
275.00 - 276.00 °C	@ 760.00 mm Hg (estimated) [2][3]	
Melting Point	Data Not Available	-
Flash Point	232.00 °F (111.11 °C)	Tagliabue Closed Cup (TCC) [1][2][3]
Specific Gravity	0.93000 - 0.94100	@ 25.00 °C[2][3]
Refractive Index	1.44500 - 1.45500	@ 20.00 °C[2][3]
Vapor Pressure	0.005000 mmHg	@ 25.00 °C (estimated)[2][3]
logP (o/w)	6.036 - 6.04	(estimated)[1][2][3]
Molecular Formula	C ₁₄ H ₂₈ O	-[5]
Molecular Weight	212.37 g/mol	-[2][5]

Experimental Protocols

While specific experimental reports detailing the determination of the above properties for **12-Methyltridecanal** are not publicly available, standardized methods are routinely employed for such characterizations.

Boiling Point Determination

The boiling point of a liquid organic compound like **12-Methyltridecanal** can be determined through several established methods, including distillation and capillary techniques.

a) Distillation Method (ASTM D86 Standard)

A widely recognized and standardized procedure for determining the boiling range of petroleum products and other volatile organic liquids is the ASTM D86 method.[1][2][3] This test involves a batch distillation of a precise volume of the sample under atmospheric pressure.[1][4]

- Apparatus: The setup consists of a distillation flask, a condenser, a cooling bath, a receiving graduate cylinder, and a calibrated temperature measuring device.
- Procedure:
 - A 100 mL sample is measured into the distillation flask.
 - The flask is heated, and the vapor is directed through the condenser.
 - Systematic observations of the temperature are recorded as the condensate is collected in the receiving cylinder.[2][4]
 - The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.
 - Data points (temperature vs. volume of condensate) are recorded throughout the distillation to generate a distillation curve.[3]
 - The final boiling point is the maximum temperature observed during the test.
 - Observed vapor temperatures can be corrected for barometric pressure to standardize the results.[2][4]

b) Thiele Tube Method

For smaller sample volumes, the Thiele tube method is a common and effective technique.[6]
[7]

- Apparatus: A Thiele tube, heating oil (e.g., mineral oil), a thermometer, a small test tube, and an inverted capillary tube.
- Procedure:
 - A small amount of the liquid sample (less than 1 mL) is placed in the small test tube.[7]
 - A capillary tube, sealed at one end, is inverted and placed into the liquid.

- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[6]
- The assembly is placed in a Thiele tube containing heating oil.
- The side arm of the Thiele tube is gently heated, which creates convection currents for uniform temperature distribution.[6]
- Heating continues until a rapid and continuous stream of bubbles emerges from the inverted capillary tube.[8][9]
- The heat is then removed. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn into the capillary tube.[7][8][9]

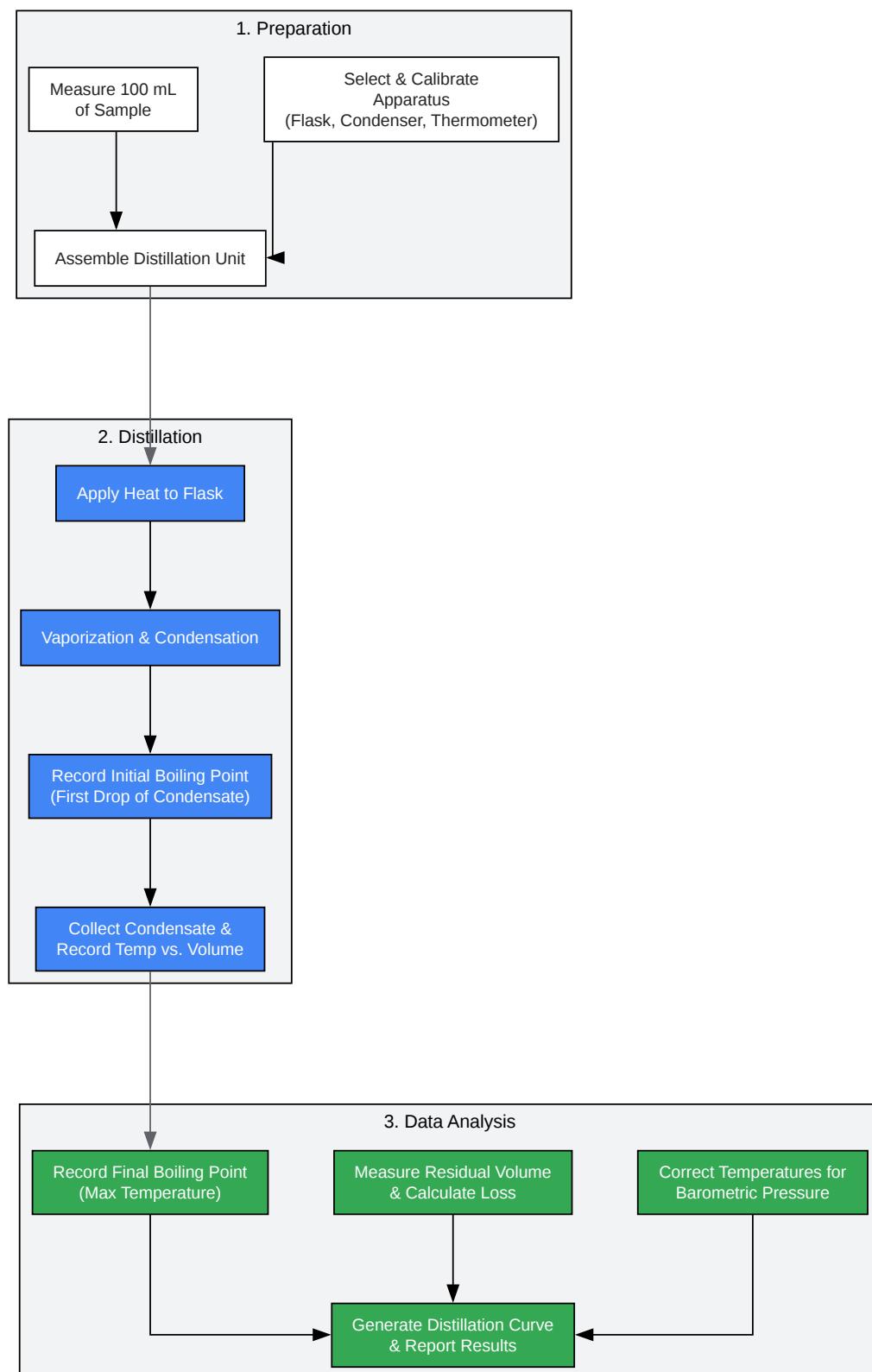
Melting Point Determination

Although **12-Methyltridecanal** is a liquid at room temperature, determining the melting point (or freezing point) is a fundamental technique for assessing the purity of compounds that are solid at ambient temperatures. The capillary method is standard practice.

- Apparatus: A melting point apparatus (e.g., Mel-Temp or Thiele tube), and a sealed glass capillary tube.[6]
- Procedure:
 - A small amount of the finely powdered solid compound is packed into the capillary tube.[5][6]
 - The capillary is placed in the heating block of the apparatus next to a thermometer.
 - The sample is heated slowly, typically at a rate of 1-2°C per minute near the expected melting point.[6]
 - The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[6]
 - A sharp, narrow melting range (e.g., 0.5-1.0°C) is indicative of a pure compound.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the boiling point of a liquid sample using a standard distillation apparatus, as described in protocols like ASTM D86.

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Caption: Workflow for Boiling Point Determination via Distillation.

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